

Spectroscopic data for Dimethylaminoethyl vinyl ether (NMR, IR, Mass Spec).

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Compound of Interest

Compound Name: *Dimethylaminoethyl vinyl ether*

CAS No.: 31442-54-3

Cat. No.: B8269793

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Spectroscopic Profile: Dimethylaminoethyl Vinyl Ether (DMAEVE)

CAS: 3622-76-2 | Formula:

| MW: 115.17 g/mol

Executive Summary & Chemical Identity

Dimethylaminoethyl vinyl ether (DMAEVE) is a bifunctional monomer containing an electron-rich vinyl ether group and a basic tertiary amine. It is distinct from its methacrylate analog (DMAEMA) due to the hydrolytic instability of the vinyl ether moiety and its ability to undergo cationic polymerization rather than free-radical polymerization (though it can copolymerize radically with electron-deficient monomers like maleic anhydride).

- IUPAC Name: 2-(Vinyloxy)-N,N-dimethylethanamine
- Boiling Point: ~119–121 °C (at 760 mmHg) / ~35 °C (at 15 mmHg)

- Density: ~0.85 g/mL
- Solubility: Miscible with water (pH dependent), alcohols, and common organic solvents.

“

Critical Handling Note: Unlike methacrylates, vinyl ethers are highly sensitive to acid hydrolysis.

Exposure to trace acids or acidic deuterated solvents (e.g., old

) will cleave the vinyl group, generating acetaldehyde and dimethylaminoethanol.

Nuclear Magnetic Resonance (NMR) Analysis[1][2][3]

Experimental Protocol: Sample Preparation

To ensure spectral integrity, the solvent must be neutralized. Vinyl ethers can hydrolyze within minutes in acidic

.

- Solvent Selection: Use
(Chloroform-d) or
(Benzene-d6).
- Neutralization: Pass the solvent through a small plug of basic alumina or add anhydrous directly to the NMR tube.
- Concentration: ~10-15 mg of sample in 0.6 mL solvent.

¹H NMR Data (400 MHz,)

The spectrum displays a characteristic AMX pattern for the vinyl group and distinct triplets for the ethylene bridge.

Assignment	Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Structural Logic
Vinyl	6.45 – 6.48	dd	1H	,	Geminal to Oxygen (Deshielded)
Vinyl	4.15 – 4.18	dd	1H	,	Terminal Vinyl (Trans to O)
Vinyl	3.94 – 3.97	dd	1H	,	Terminal Vinyl (Cis to O)
	3.75 – 3.80	t	2H		Methylene adjacent to Ether
	2.55 – 2.60	t	2H		Methylene adjacent to Amine
	2.25 – 2.28	s	6H	-	Methyls on Nitrogen

C NMR Data (100 MHz,)

Assignment	Shift (ppm)	Carbon Type	Notes
Vinyl	151.8	CH	Highly deshielded by Oxygen
Vinyl	86.4		Shielded by resonance donation from O
	67.2		Ether carbon
	58.5		Amine carbon
	45.8		Dimethylamino groups

Vibrational Spectroscopy (FT-IR)

The infrared spectrum is dominated by the vinyl ether doublet and the absence of Carbonyl (C=O) or Hydroxyl (O-H) bands (unless hydrolyzed).

Wavenumber ()	Intensity	Assignment	Diagnostic Value
2940 - 2770	Medium	C-H Stretch	Aliphatic and stretches.
1615 - 1635	Strong	C=C Stretch	Primary ID. Characteristic vinyl ether doublet. Distinct from alkene (1650) or methacrylate (1720).
1200 - 1205	Strong	C-O-C Stretch	Asymmetric ether stretch.
1050 - 1100	Medium	C-N Stretch	Aliphatic amine vibration.
~960 & 810	Strong	=C-H Bend	Out-of-plane bending (vinyl).

Mass Spectrometry (EI-MS)[5]

Fragmentation Logic

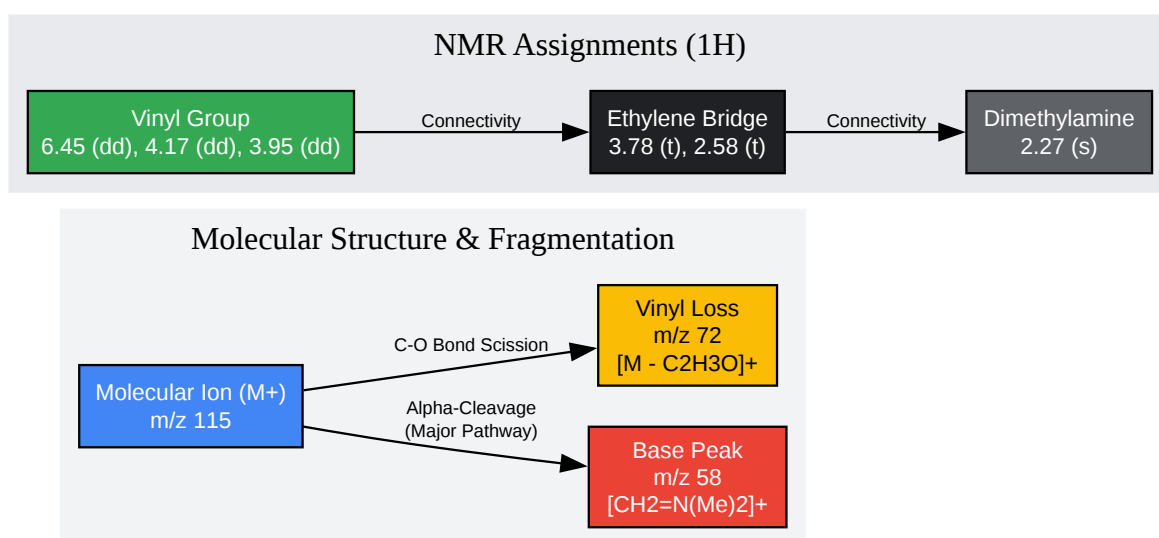
The molecule fragments primarily via

-cleavage adjacent to the nitrogen atom, which is the most favorable energetic pathway.

- Molecular Ion (): m/z 115 (Weak/Trace)
- Base Peak: m/z 58 (Alpha-cleavage of amine)

m/z	Intensity	Fragment Ion	Mechanism
115	< 5%		Molecular Ion.
72	~20%		Loss of vinyl group (vinyl ether cleavage).
			Base Peak.
58	100%		-cleavage adjacent to N. Diagnostic for dimethylaminoethyl groups.
44	~15%		Ethylene oxide fragment / Vinyl alcohol rearrangement.
42	~10%		Rearrangement of amine fragment.

Structural & Fragmentation Diagrams

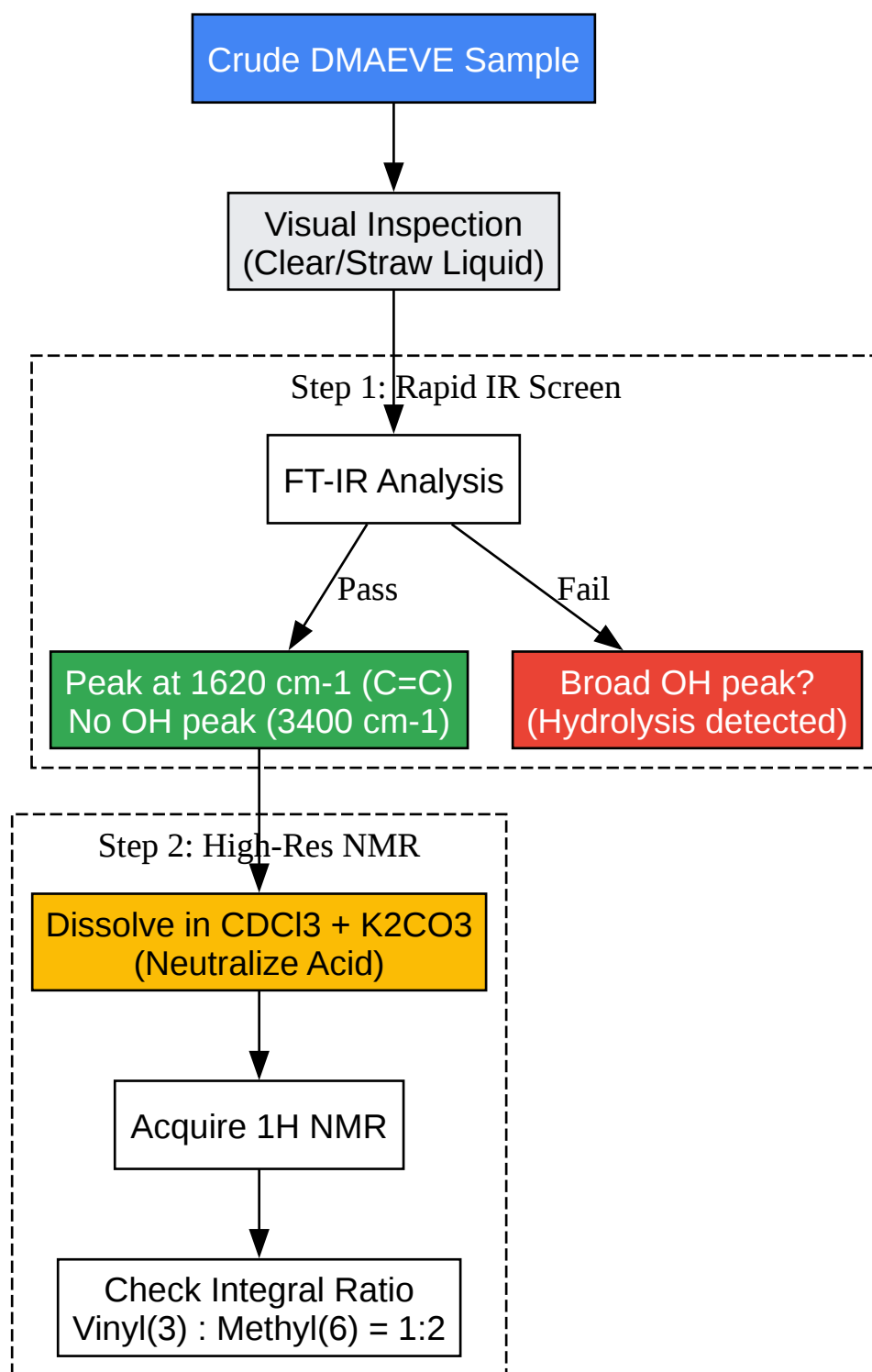


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Caption: Logical flow of Mass Spec fragmentation pathways (Left) and NMR structural connectivity assignments (Right).

Experimental Workflow: Purity Verification

Objective: Confirm identity and rule out hydrolysis (acetaldehyde) or polymerization.



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Caption: Step-by-step decision tree for verifying DMAEVE purity and preventing artifactual hydrolysis.

References

- PubChem Compound Summary. (2025). 2-(Vinylloxy)-N,N-dimethylethanamine (CAS 3622-76-2).[1] National Center for Biotechnology Information. [[Link](#)]
- NIST Chemistry WebBook. (2024). Ethyl vinyl ether (Analogous Spectral Data). National Institute of Standards and Technology.[2][3] [[Link](#)]
- Royal Society of Chemistry. (2008). Supplementary Information: Hydrolysis of Vinyl Ethers (NMR Shifts Comparison). ChemComm. [[Link](#)]

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Sources

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- 2. [Vinyl ether \[webbook.nist.gov\]](#)
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